

(Z)-Mevinphos CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *trans-Mevinphos*

CAS No.: 338-45-4

Cat. No.: B166526

[Get Quote](#)

An In-Depth Technical Guide to (Z)-Mevinphos

Abstract

Mevinphos is a potent organophosphate insecticide and acaricide known for its rapid action and systemic properties.[1][2][3] It exists as two geometric isomers, (E)- and (Z)-Mevinphos, with the (E)-isomer generally exhibiting higher insecticidal activity.[4][5] This technical guide provides a comprehensive overview of the (Z)-isomer of Mevinphos, focusing on its chemical identity, physicochemical properties, mechanism of action, toxicology, and analytical methodologies. Designed for researchers, toxicologists, and drug development professionals, this document synthesizes critical technical data to support advanced research and safety assessment.

Chemical Identity and Nomenclature

Mevinphos is the common name for 2-methoxycarbonyl-1-methylvinyl dimethyl phosphate.[6] The technical product is a mixture of its (E) and (Z) geometric isomers.[5][7] The Chemical Abstracts Service (CAS) assigns unique numbers to the technical mixture and to each specific isomer. It is critical for researchers to distinguish between these entities, as their biological activity and persistence can differ.[1][4]

The nomenclature can be confusing; while modern chemical notation prefers the (E)/(Z) designation, older literature often uses cis/trans. PubChem lists (Z)-Mevinphos as a synonym for **trans-Mevinphos**.^[8] For clarity, this guide will use the (Z) designation.

Table 1: Chemical Identifiers for Mevinphos and (Z)-Mevinphos

Identifier	Mevinphos (Isomer Mixture)	(Z)-Mevinphos
CAS Number	7786-34-7 ^{[3][6][9][10][11]}	338-45-4 ^{[8][12][13]}
IUPAC Name	2-methoxycarbonyl-1-methylvinyl dimethyl phosphate ^[3]	methyl (Z)-3-dimethoxyphosphoryloxybut-2-enoate ^[8]
Molecular Formula	C ₇ H ₁₃ O ₆ P ^{[2][3][12][14][15]}	C ₇ H ₁₃ O ₆ P ^{[8][12][15]}
Molecular Weight	224.15 g/mol ^{[2][6][12][14][16]}	224.15 g/mol ^[12]
InChI Key	GEPDYQSQVLXLEU-AATRIKPKSA-N	GEPDYQSQVLXLEU-WAYWQWQTSA-N ^[12]
EPA Pesticide Code	015801 ^[14]	15803 ^[12]

Table 2: Common Synonyms and Trade Names

Category	Names
(Z)-Mevinphos Synonyms	(Z)-3-(Dimethoxyphosphinyloxy)-2-butenic acid methyl ester, trans-Mevinphos, beta-Mevinphos, trans-Phosdrin ^[8]
General Trade Names	Phosdrin, Apavinphos, Duraphos, Menite, Gestid, Fosdrine, Mevinox, OS-2046 ^{[1][2][3][5][14]}

Physicochemical Properties

Mevinphos is a colorless to pale yellow or orange liquid with a mild odor.^{[2][6][14]} Its high miscibility in water is a key property influencing its environmental mobility and systemic action

in plants.[6][14] The compound is subject to hydrolysis, with its stability being highly dependent on pH; degradation is rapid in alkaline conditions.[2][4][6]

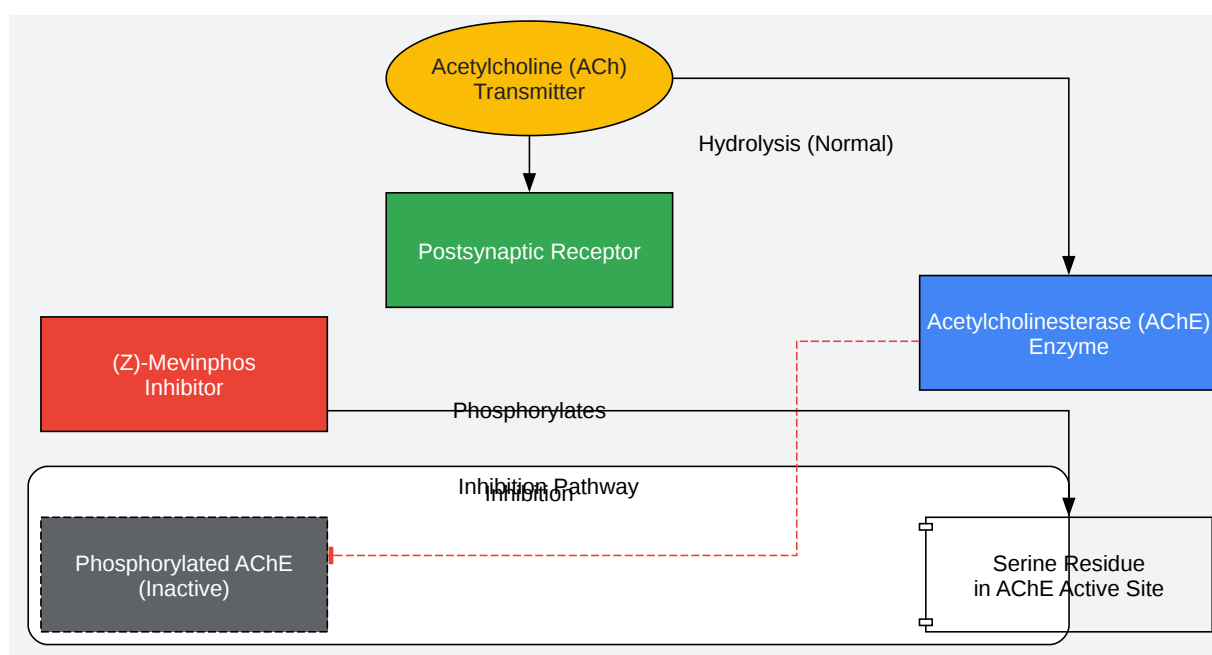
Table 3: Physicochemical Data

Property	Value	Source(s)
Physical State	Liquid	[14]
Appearance	Colorless to pale yellow/orange liquid	[2][14]
Boiling Point	99-103 °C at 0.03 mmHg	[14][17]
Vapor Pressure	3 x 10 ⁻³ mmHg at 21°C	[14][17]
Density	1.24 - 1.25 g/mL	[3][14]
Water Solubility	Miscible	[2][6][14][17]
Melting Point	6.9 °C (Z-isomer); 21 °C (E-isomer)	[3][6]
Hydrolysis Half-Life	pH 7: 62.7 days (Z-isomer), 29.2 days (E-isomer) pH 9: 7.5 days (Z-isomer), 2.8 days (E-isomer) pH 11: 1.4 hours	[2][6][18]
Solvent Solubility	Miscible with acetone, benzene, ethanol, chloroform, xylene.[14][17]	[14][17]

Mechanism of Action: Acetylcholinesterase Inhibition

As with other organophosphate compounds, the primary mechanism of toxicity for Mevinphos is the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system.[1][15][16][17] AChE is responsible for hydrolyzing the neurotransmitter acetylcholine (ACh) into choline and acetic acid, a process that terminates the nerve signal at cholinergic synapses.

Mevinphos acts as an irreversible inhibitor by phosphorylating a serine residue within the active site of the AChE enzyme.[1] This covalent modification renders the enzyme non-functional. The accumulation of excess acetylcholine in the synaptic cleft leads to continuous stimulation of nerve and muscle fibers, resulting in cholinergic crisis, characterized by muscle spasms, paralysis, and ultimately, death by respiratory failure.[2][16]



[Click to download full resolution via product page](#)

Caption: Mechanism of (Z)-Mevinphos toxicity via AChE inhibition.

Toxicology and Hazard Profile

Mevinphos is classified as an extremely hazardous substance (WHO Class IA) due to its high acute toxicity via oral, dermal, and inhalation routes.[2][17] Exposure can lead to severe

cholinergic symptoms, including excessive salivation, pinpoint pupils, muscle tremors, convulsions, and respiratory depression, which can be fatal.[2]

Table 4: Acute Toxicity of Mevinphos (Isomer Mixture)

Route	Species	LD ₅₀ / LC ₅₀ Value	Source(s)
Oral	Rat	3 - 12 mg/kg	[1][3][6]
Oral	Mouse	4 - 18 mg/kg	[3][6]
Dermal	Rat	4.2 mg/kg	[6]
Inhalation (1-hr)	Rat	0.125 mg/L (14 ppm)	[3][6]
Avian Oral (Duck)	Duck	4.63 mg/kg	[14]
Aquatic (96-hr)	Rainbow Trout	0.012 mg/L (11.9 ppb)	[6][14]

Analytical Methodology

The quantitative determination of (Z)-Mevinphos in environmental and biological matrices is essential for exposure assessment and regulatory compliance. The standard approach involves solvent extraction followed by gas chromatography (GC).

The following protocol is a generalized procedure based on established methods for analyzing Mevinphos in soil samples.[19]

Experimental Protocol: Determination of (Z)-Mevinphos in Soil by GC-FPD

1. Objective: To extract and quantify (Z)-Mevinphos from a soil matrix using gas chromatography with a flame photometric detector (FPD), which is selective for phosphorus-containing compounds.

2. Materials:

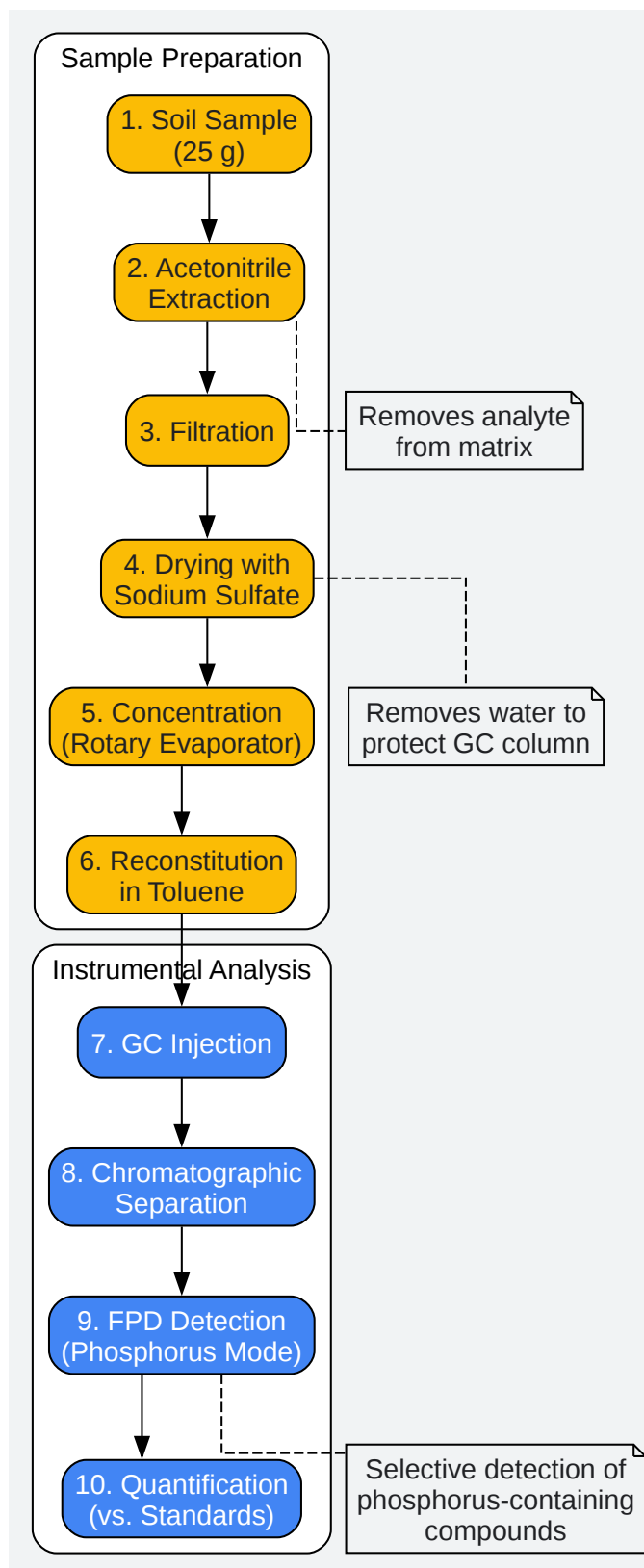
- Soil sample

- Acetonitrile (ACS grade)
- Anhydrous sodium sulfate
- (Z)-Mevinphos analytical standard (certified reference material)
- Acetone (ACS grade)
- Toluene (ACS grade)
- Mechanical shaker
- Filtration apparatus
- Rotary evaporator
- Gas chromatograph with FPD

3. Procedure:

- Step 1: Sample Extraction
 - Weigh 25 g of the soil sample into a 250 mL Erlenmeyer flask.
 - Add 100 mL of acetonitrile to the flask.
 - Seal the flask and place it on a mechanical shaker. Agitate at high speed for 20 minutes to ensure thorough extraction of residues.
 - Filter the extract through a Büchner funnel containing Whatman No. 1 filter paper.
- Step 2: Water Removal
 - Pass the acetonitrile extract through a column containing approximately 30 g of anhydrous sodium sulfate. This step is crucial to remove residual water, which can interfere with GC analysis and degrade the analytical column.
 - Rinse the sodium sulfate with an additional 25 mL of acetonitrile to ensure complete transfer of the analyte.

- Step 3: Concentration
 - Transfer the dried extract to a round-bottom flask.
 - Concentrate the sample to a volume of approximately 5 mL using a rotary evaporator with a water bath set to 40°C.
 - Transfer the concentrate to a graduated centrifuge tube and adjust the final volume to 10 mL with toluene.
- Step 4: GC-FPD Analysis
 - Calibrate the GC-FPD system by injecting a series of known concentrations of the (Z)-Mevinphos analytical standard to generate a calibration curve.[\[20\]](#)
 - Inject a 1-2 μ L aliquot of the prepared sample extract into the GC.
 - Typical GC Conditions:
 - Column: DB-1701 or equivalent (mid-polarity)
 - Injector Temperature: 220°C
 - Detector Temperature: 250°C
 - Oven Program: 150°C initial, ramp to 230°C at 10°C/min
 - Carrier Gas: Helium or Nitrogen
 - Identify the (Z)-Mevinphos peak based on its retention time compared to the standard.
 - Quantify the concentration in the sample by comparing its peak area to the calibration curve.[\[19\]](#)[\[20\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. grokipedia.com \[grokipedia.com\]](https://grokipedia.com)
- [2. Mevinphos | C7H13O6P | CID 9560 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Mevinphos)
- [3. Mevinphos - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/wiki/Mevinphos)
- [4. 243. Mevinphos \(WHO Pesticide Residues Series 2\) \[inchem.org\]](https://inchem.org/docs/pesticides/243.pdf)
- [5. Mevinphos \(Ref: ENT 22374\) \[sitem.herts.ac.uk\]](https://sitem.herts.ac.uk)
- [6. EXTOXNET PIP - MEVINPHOS \[extoxnet.orst.edu\]](https://extoxnet.orst.edu)
- [7. apvma.gov.au \[apvma.gov.au\]](https://apvma.gov.au)
- [8. trans-Mevinphos | C7H13O6P | CID 6433175 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/trans-Mevinphos)
- [9. Mevinphos | CAS 7786-34-7 | LGC Standards \[lgcstandards.com\]](https://lgcstandards.com)
- [10. accustandard.com \[accustandard.com\]](https://accustandard.com)
- [11. accustandard.com \[accustandard.com\]](https://accustandard.com)
- [12. GSRS \[gsrs.ncats.nih.gov\]](https://gsrs.ncats.nih.gov)
- [13. CIS-MEVINPHOS | 338-45-4 \[chemicalbook.com\]](https://chemicalbook.com)
- [14. Document Display \(PURL\) | NSCEP | US EPA \[nepis.epa.gov\]](https://nepis.epa.gov)
- [15. CAS 298-01-1: cis-Mevinphos | CymitQuimica \[cymitquimica.com\]](https://cymitquimica.com)
- [16. cis-Mevinphos | C7H13O6P | CID 5355863 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/cis-Mevinphos)
- [17. epa.gov \[epa.gov\]](https://epa.gov)
- [18. fao.org \[fao.org\]](https://fao.org)
- [19. 19january2017snapshot.epa.gov \[19january2017snapshot.epa.gov\]](https://19january2017snapshot.epa.gov)
- [20. cdc.gov \[cdc.gov\]](https://cdc.gov)
- To cite this document: BenchChem. [(Z)-Mevinphos CAS number and synonyms]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b166526/docs#z-mevinphos-cas-number-and-synonyms\]](https://www.benchchem.com/product/b166526/docs#z-mevinphos-cas-number-and-synonyms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)